

# Technical Comparison & Validation Guide: 2-Amino-N,N,2-trimethylpropanamide HCl

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## Compound of Interest

|                |                                                  |
|----------------|--------------------------------------------------|
| Compound Name: | 2-Amino-N,N,2-trimethylpropanamide hydrochloride |
| CAS No.:       | 1005189-48-9                                     |
| Cat. No.:      | B1441067                                         |

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## Executive Summary

**2-Amino-N,N,2-trimethylpropanamide hydrochloride** (CAS: 1005189-48-9), also known as H-Aib-NMe<sub>2</sub>[1]·HCl, is a critical analytical standard used primarily in the quality control of peptidomimetic drugs, particularly growth hormone secretagogues (ghrelin agonists) containing the 2-aminoisobutyric acid (Aib) moiety.[2][1]

As a truncated amide derivative, it serves as a key marker for:

- Starting Material Carryover: Monitoring unreacted H-Aib-NMe<sub>2</sub> in solid-phase peptide synthesis.
- Hydrolytic Degradation: Identifying cleavage products of Aib-containing active pharmaceutical ingredients (APIs).
- Process Impurity Profiling: Validating cleaning protocols in multi-product manufacturing lines.

This guide compares the performance of this specific hydrochloride salt standard against alternative forms (free base, trifluoroacetate) and grades (research vs. certified), providing experimental protocols for its validation in LC-MS/MS workflows.[2][1]

## Technical Specifications & Characterization

The hydrochloride salt form is preferred over the free base due to its enhanced stability and non-volatile nature, which is critical for accurate quantitative analysis.[2][1]

### Chemical Identity

| Property          | Specification                                                                 |
|-------------------|-------------------------------------------------------------------------------|
| IUPAC Name        | 2-Amino-N,N,2-trimethylpropanamide hydrochloride                              |
| Common Synonyms   | H-Aib-NMe2[1]·HCl; N,N-Dimethyl-2-aminoisobutyramide HCl                      |
| CAS Number        | 1005189-48-9                                                                  |
| Molecular Formula | C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O[1][3] · HCl                   |
| Molecular Weight  | 166.65 g/mol (Salt); 130.19 g/mol (Base)                                      |
| Solubility        | Highly soluble in Water, Methanol, DMSO;<br>Sparingly soluble in Acetonitrile |
| pKa (Calc.)       | ~8.1 (Amino group)                                                            |

### Spectroscopic Signature (Validation Data)

- <sup>1</sup>H NMR (D<sub>2</sub>O, 400 MHz): δ 1.65 (s, 6H, C(CH<sub>3</sub>)<sub>2</sub>), 2.98 (s, 3H, N-CH<sub>3</sub>), 3.05 (s, 3H, N-CH<sub>3</sub>). [2][1] Note: The N,N-dimethyl protons may appear as distinct singlets due to restricted rotation around the amide bond.[1]
- MS (ESI<sup>+</sup>): [M+H]<sup>+</sup> observed at m/z 131.1.[2][1]
- MS/MS Transitions:
  - Quantifier: 131.1 → 58.1 (Formation of 2-aminopropan-2-yl cation)[1]

- Qualifier: 131.1 → 86.1 (Loss of dimethylamine)[2][1]

## Comparative Analysis: Selecting the Right Standard

### Comparison 1: Hydrochloride Salt vs. Free Base

The choice of salt form significantly impacts the standard's shelf-life and handling during weighing.[2][1]

| Feature        | Hydrochloride (HCl) Salt          | Free Base (Liquid/Low-melt Solid)       | Verdict                                       |
|----------------|-----------------------------------|-----------------------------------------|-----------------------------------------------|
| Physical State | Crystalline Solid                 | Oily Liquid or Hygroscopic Solid        | HCl wins for ease of weighing.[1]             |
| Hygroscopicity | Low to Moderate                   | High (absorbs atmospheric water)        | HCl wins for mass accuracy.[2][1]             |
| Volatility     | Non-volatile                      | Potentially volatile (sublimation risk) | HCl wins for long-term storage.[2][1]         |
| Chromatography | Elutes as free cation (identical) | Elutes as free cation (identical)       | Tie (Salt dissociates in mobile phase).[2][1] |

Insight: The free base of 2-amino-N,N,2-trimethylpropanamide is prone to absorbing CO<sub>2</sub> and moisture, leading to "mass drift" during standard preparation.[1] The HCl salt locks the amine, preventing carbamate formation and ensuring stoichiometry.[2][1]

### Comparison 2: Certified Reference Material (CRM) vs. Research Grade

For GMP release testing, the grade of the standard dictates the validity of the result.[2][1]

| Parameter         | Certified Reference Material (CRM)                | Research Grade (Synthesized)   |
|-------------------|---------------------------------------------------|--------------------------------|
| Purity Assignment | Mass Balance (K.F. water, Residual Solvents, Ash) | Area % (HPLC/GC only)          |
| Traceability      | NIST/SI Traceable                                 | Comparison to internal batch   |
| Uncertainty       | Explicitly calculated (e.g., $\pm 0.5\%$ )        | Unknown                        |
| Use Case          | Final Product Release, Method Validation          | R&D, Early Process Development |

Recommendation: Use CRM grade for establishing Relative Response Factors (RRF) and LOQ determination.[\[2\]](#)[\[1\]](#) Use Research Grade only for qualitative peak identification (retention time markers).

## Experimental Protocols

### A. Standard Preparation (Self-Validating Workflow)

Objective: Prepare a stable stock solution that accounts for the salt form correction factor.[\[2\]](#)[\[1\]](#)

- Calculation:

[\[2\]](#)[\[1\]](#)

- Weighing: Accurately weigh 12.8 mg of the HCl standard into a 10 mL volumetric flask.
- Dissolution: Dissolve in 50:50 Methanol:Water (v/v). Avoid pure acetonitrile as solubility is limited.[\[2\]](#)[\[1\]](#)
- Concentration: This yields a 1.0 mg/mL (free base equivalent) stock solution.
- Storage: Aliquot into amber glass vials and store at  $-20^{\circ}\text{C}$ . Stable for 6 months.

### B. LC-MS/MS Method for Impurity Profiling

Context: Detection of trace H-Aib-NMe<sub>2</sub> in a peptide drug matrix.[\[2\]](#)[\[1\]](#)

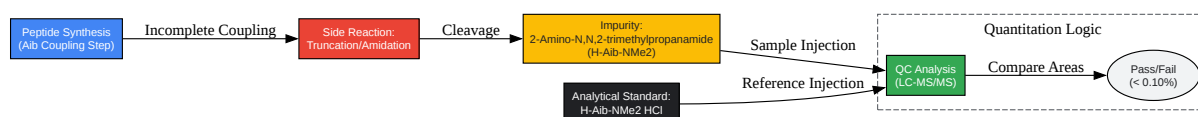
- Column: C18 Polar-Embedded (e.g., Waters XBridge BEH Shield RP18), 2.1 x 100 mm, 2.5  $\mu\text{m}$ .[\[2\]](#)[\[1\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water.[\[2\]](#)[\[1\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-1 min: 5% B (Isocratic hold for polar retention)[\[1\]](#)
  - 1-6 min: 5%  $\rightarrow$  40% B[\[1\]](#)
  - 6-8 min: 95% B (Wash)[\[1\]](#)
- Flow Rate: 0.3 mL/min.[\[2\]](#)[\[1\]](#)
- Detection: ESI Positive Mode, MRM.
  - Target:  $m/z$  131.1  $\rightarrow$  58.1 (CE: 20 eV).[\[2\]](#)[\[1\]](#)

Why this works: The polar-embedded group prevents "dewetting" in high aqueous conditions, crucial for retaining the small, polar H-Aib-NMe<sub>2</sub> molecule which often elutes in the void volume on standard C18 columns.[\[1\]](#)

## Visualizations

### Diagram 1: Impurity Origin & Detection Logic

This pathway illustrates how the impurity arises during the synthesis of Aib-containing peptides and the logic for selecting the HCl standard.[\[2\]](#)[\[1\]](#)

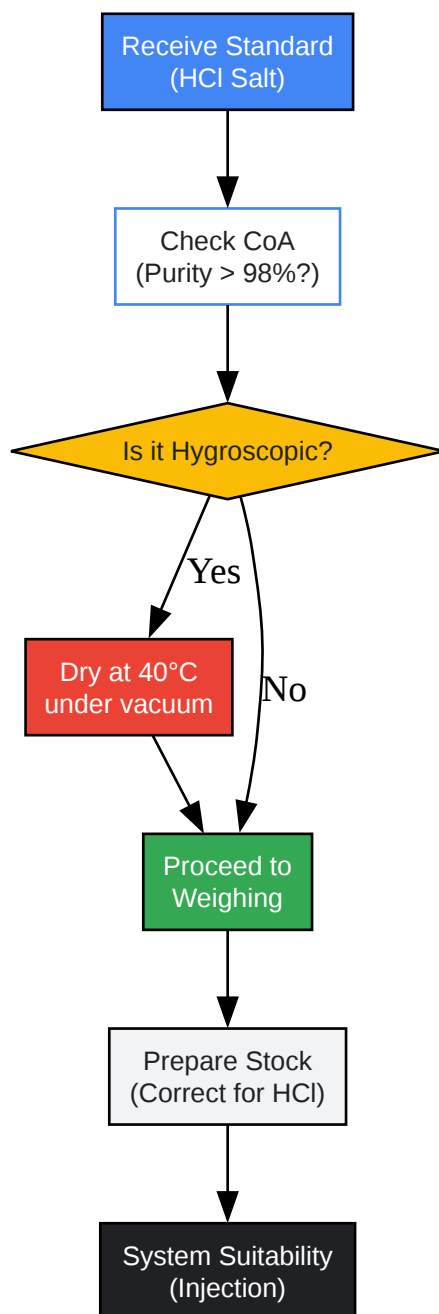


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Caption: Origin of H-Aib-NMe<sub>2</sub> impurity in peptide synthesis and its quantitative control loop.

## Diagram 2: Standard Validation Workflow

A decision tree for verifying the quality of the standard before use in GMP testing.



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Caption: Pre-use verification workflow to ensure standard integrity and mass accuracy.

## References

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- 3. N~1~,N~1~,2-trimethylalaninamide hydrochloride | 1005189-48-9 [[sigmaaldrich.com](https://sigmaaldrich.com)]
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